

physical and chemical properties of L-4-Nitrophenylalanine methyl ester hydrochloride

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Compound of Interest

Compound Name: Methyl 4-nitro-L-phenylalaninate hydrochloride

Cat. No.: B555233

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An In-depth Technical Guide to L-4-Nitrophenylalanine Methyl Ester Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of L-4-Nitrophenylalanine methyl ester hydrochloride. The information is curated for researchers, scientists, and professionals in the field of drug development who utilize this compound as a key building block in the synthesis of complex molecules and novel therapeutic agents.

Core Physical and Chemical Properties

L-4-Nitrophenylalanine methyl ester hydrochloride is a derivative of the amino acid L-phenylalanine, featuring a nitro group on the phenyl ring and a methyl ester at the carboxyl terminus. It is commonly supplied as a hydrochloride salt to improve its stability and handling.

Physical Properties

The physical characteristics of L-4-Nitrophenylalanine methyl ester hydrochloride are summarized in the table below, providing a consolidated view of its key attributes.

Property	Value	References
Appearance	White to off-white or light yellow powder/crystal	
Melting Point	204 - 214 °C	[1] [2]
Optical Rotation	$[\alpha]D20 = +7.0$ to $+10.0^\circ$ (c=1, H ₂ O)	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[1]

Chemical Properties

The fundamental chemical identifiers and properties of L-4-Nitrophenylalanine methyl ester hydrochloride are detailed in the following table.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₃ ClN ₂ O ₄	[1]
Molecular Weight	260.67 g/mol	[1] [3]
CAS Number	17193-40-7	[1] [3]
InChI Key	BTHMRXRXYHLRA-FVGYRXGTSA-N	[4]
SMILES	COC(=O)--INVALID-LINK-- [O-]">C@HN.Cl	[4]
Purity	Typically $\geq 98\%$ (HPLC)	

Experimental Protocols

Synthesis of L-4-Nitrophenylalanine Methyl Ester Hydrochloride

A common method for the synthesis of L-4-Nitrophenylalanine methyl ester hydrochloride involves the esterification of L-4-Nitrophenylalanine.[\[1\]](#)

Materials:

- L-4-Nitrophenylalanine
- Methanol (MeOH)
- Thionyl chloride (SOCl₂)
- Ethyl acetate (EtOAc)

Procedure:

- A suspension of (S)-2-amino-3-(4-nitrophenyl)propionic acid (0.995 g, 4.73 mmol) is prepared in 10 mL of methanol.[\[1\]](#)
- The suspension is cooled to 0 °C in an ice bath.[\[1\]](#)
- Thionyl chloride (1.03 mL, 14.2 mmol) is added dropwise to the cooled suspension.[\[1\]](#)
- After the addition is complete, the reaction mixture is allowed to warm to room temperature.[\[1\]](#)
- The mixture is then heated to reflux and stirred overnight.[\[1\]](#)
- Upon completion of the reaction, the solvent is removed by distillation under reduced pressure.[\[1\]](#)
- The resulting crude product is purified by recrystallization from a methanol/ethyl acetate solvent mixture to yield (S)-4-nitrophenylalanine methyl ester hydrochloride.[\[1\]](#)

Spectral Data

Detailed and verified spectral data such as ¹H NMR, ¹³C NMR, and IR spectra for L-4-Nitrophenylalanine methyl ester hydrochloride are not consistently available in the public domain. One source provides the following ¹H NMR data for a similar compound, which may

serve as a reference: ^1H NMR (220 MHz, D_2O , pH 1.5) δ 8.20 (d, 2H, $J=10.0$), 7.53 (d, 2H, $J=10.0$), 4.55 (t, 1H, $J=5.00$), 3.84 (s, 3H), 3.43 (m, 2H).^[5] Researchers should perform their own analytical characterization to confirm the identity and purity of the compound.

Biological Activity and Applications

L-4-Nitrophenylalanine methyl ester hydrochloride serves as a crucial intermediate in the synthesis of various pharmaceutical compounds and is a valuable tool in biochemical research. ^[1] It is a key building block for peptide synthesis and has been utilized in the preparation of potent anti-HBV agents.^[1] As a derivative of phenylalanine, it belongs to a class of compounds that have been explored as ergogenic supplements, potentially influencing the secretion of anabolic hormones and providing fuel during exercise.^{[6][7]}

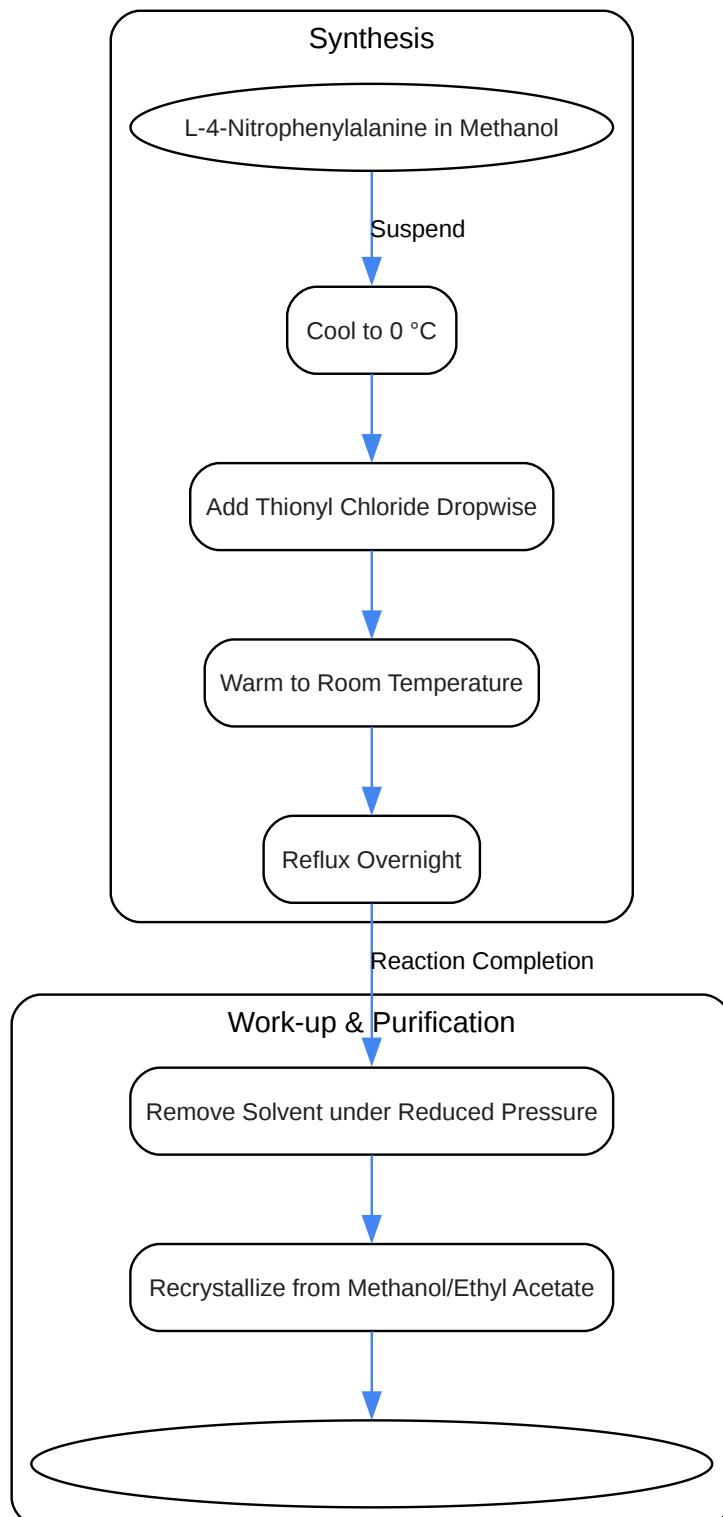
Signaling Pathways

There is no available information in the reviewed literature to suggest that L-4-Nitrophenylalanine methyl ester hydrochloride directly participates in or modulates specific signaling pathways. Its primary role is that of a synthetic intermediate.

Visualizations

The following diagram illustrates the general workflow for the synthesis and purification of L-4-Nitrophenylalanine methyl ester hydrochloride.

Synthesis and Purification Workflow

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Caption: Synthesis and Purification Workflow.

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